

Technical Guide: Structure Elucidation of (2R)-2-Amino-4-ethoxybutanoic Acid

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Compound of Interest

Compound Name: (2R)-2-Amino-4-ethoxybutanoic acid

Cat. No.: B13274737

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Executive Summary

This technical guide details the structural elucidation of **(2R)-2-Amino-4-ethoxybutanoic acid** (Molecular Formula:

). Often referred to as O-ethyl-D-homoserine, this non-proteinogenic amino acid represents the D-enantiomer of the ethoxylated derivative of homoserine.

The distinction of the (2R) stereocenter is critical in drug development, as D-amino acids typically confer resistance to proteolytic degradation in peptidomimetics. This guide provides a self-validating analytical workflow combining High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Chiral Chromatographic methods to unambiguously assign the planar structure and absolute configuration.

Structural Logic & Fragment Analysis

Before instrumental analysis, a theoretical deconstruction of the molecule establishes the expected signals.^[1]

Molecular Framework[1][2]

- Core Scaffold: Butanoic acid (4-carbon chain).[2]
- Functional Groups:
 - Primary Amine () at position C2.[1]
 - Carboxylic Acid () at position C1.[1]
 - Ether linkage () at position C4.
- Stereochemistry: The (2R) configuration corresponds to the D-isomer according to the Cahn-Ingold-Prelog (CIP) priority rules (N > COOH > Side Chain > H).

Theoretical Fragmentation

Fragment	Expected Chemical Environment	Diagnostic Signal (1H NMR)
Ethyl Terminus	Methyl group adjacent to methylene	Triplet, ~1.1 ppm
Ether Methylene	(Ethyl side)	Quartet, ~3.5 ppm
-Methylene	(Butanoic side)	Triplet/Multiplet, ~3.5–3.6 ppm
-Methylene	(Linker)	Multiplet, ~2.0 ppm
-Methine	(Chiral Center)	Doublet of doublets, ~3.7–4.0 ppm

Analytical Workflow: Step-by-Step Elucidation

High-Resolution Mass Spectrometry (HRMS)

Objective: Validate molecular formula and unsaturation.

- Method: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)
- Target Calculation:
 - . Exact Mass = 163.0844 Da.
- Observed Species:
- Acceptance Criteria: Mass error < 5 ppm.

Data Interpretation: A peak observed at m/z 164.0917 confirms the protonated molecular ion.[\[1\]](#)

Fragmentation analysis (MS/MS) should reveal the loss of the ethoxy group (neutral loss of 46

Da or formation of characteristic fragment ions), confirming the ether side chain rather than an ester isomer.[\[1\]](#)

Infrared Spectroscopy (FT-IR)

Objective: Confirm functional group orthogonality.

- Key Absorbances:
 - 3200–3400 cm^{-1} : Broad N-H stretching (Amine/Ammonium).[\[1\]](#)
 - 2800–3000 cm^{-1} : C-H stretching (Alkyl).[\[1\]](#)
 - 1720–1740 cm^{-1} : C=O stretching (Carboxylic acid).[\[1\]](#)
 - 1080–1150 cm^{-1} : C-O-C stretching (Strong ether band).[\[1\]](#) Crucial for distinguishing from hydroxy-butanoic acid derivatives.

Nuclear Magnetic Resonance (NMR)

Objective: Establish planar connectivity. Note that enantiomers ((2R) and (2S)) exhibit identical NMR spectra in achiral solvents (

or

).

^1H NMR Assignment (500 MHz,

)

Reference: Chemical shifts extrapolated from L-homoserine and ethyl ether analogs.

Position	Type	(ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
H-4'		1.18	Triplet (t)	3H	7.0	Terminal methyl of ethoxy group.
H-3		2.05–2.15	Multiplet (m)	2H	-	Shielded methylene, couples to and .
H-3'		3.54	Quartet (q)	2H	7.0	Methylene of ethoxy group; characteristic ether shift.
H-4		3.62	Triplet (t)	2H	6.5	Methylene adjacent to ether oxygen on backbone.
H-2		3.78	dd	1H	5.5, 7.5	Chiral center; deshielded by amine and carboxyl.

¹³C NMR Assignment (125 MHz,

)

Position	Type	(ppm)	Assignment Logic
C-4'		14.8	Ethyl methyl carbon.
C-3		30.5	Backbone methylene.
C-2		54.2	Chiral center (typical -amino acid range).
C-3'		66.8	Ether methylene (ethyl side).
C-4		68.1	Ether methylene (backbone side).
C-1		174.5	Carbonyl carbon.

Stereochemical Configuration ((2R) Determination)

Objective: Differentiate the (2R) enantiomer from the natural (2S) L-isomer.

Since NMR is achiral, one of the following methods must be employed to confirm the (2R) designation.

Method A: Optical Rotation (Polarimetry)

- Protocol: Dissolve sample in 1M HCl or .
- Expectation:
 - L-Homoserine derivatives ((2S)) typically exhibit specific rotation values that are negative or slightly positive depending on pH.
 - O-Ethyl-D-homoserine ((2R)) will exhibit the opposite sign of rotation to the L-standard under identical conditions.

- Reference Standard: Compare against commercially available O-Ethyl-L-homoserine.

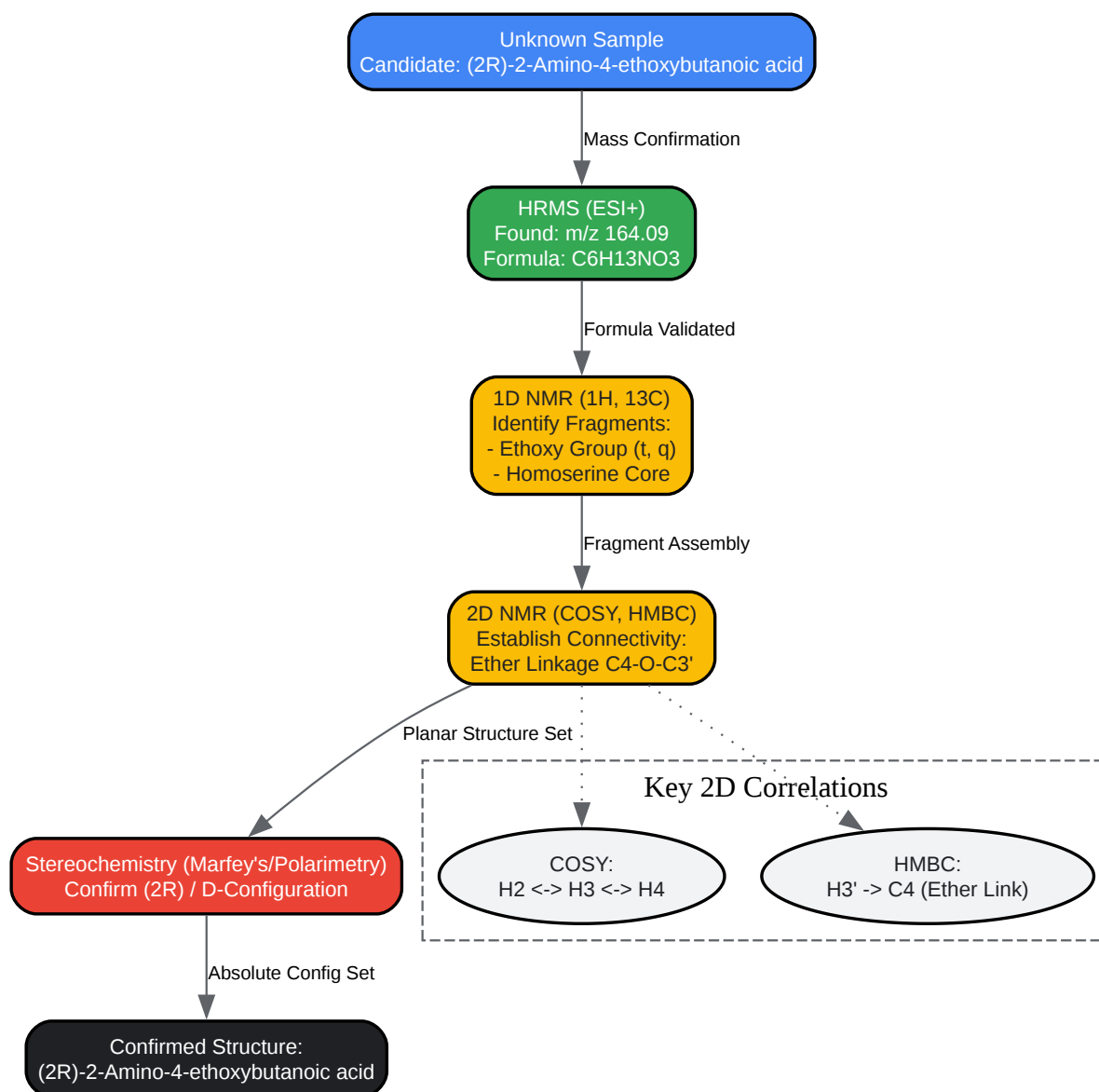
Method B: Marfey's Analysis (Derivatization)

This is the gold standard for absolute configuration of amino acids.^[1]

- React: Sample + FDAA (1-fluoro-2-4-dinitrophenyl-5-L-alanine amide).
- Mechanism: Creates diastereomers (L-L and D-L).^[1]
- Analyze: LC-MS.
- Result: The (2R)-derivative (D-L) will have a distinct retention time compared to the (2S)-derivative (L-L). The elution order is predictable based on hydrophobicity.^[1]

Visualization of Elucidation Logic

The following diagram illustrates the logical flow from sample isolation to final structural confirmation, highlighting the connectivity established by 2D NMR (COSY/HMBC).



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Caption: Workflow integrating mass spectrometry, NMR connectivity, and chiral analysis for structural validation.

Synthesis & Origin Context[1][3]

Understanding the synthesis aids in anticipating impurities (e.g., unreacted homoserine or over-alkylation).[1]

Common Synthetic Route:

- Starting Material: N-Protected D-Homoserine (e.g., Boc-D-Homoserine). Note: Using D-Homoserine ensures the (2R) center is pre-set.
- Alkylation: Reaction with Ethyl Bromide/Iodide in the presence of a base (NaH) to form the ether.[1]
- Deprotection: Removal of Boc group (TFA/DCM).[1]
- Purification: Ion-exchange chromatography.[1][3]

Implication for Elucidation: If the starting material was racemic, a chiral resolution step (e.g., enzymatic resolution with Acylase I) is required.[1][3] The (2R) isomer is generally resistant to L-specific acylases, allowing for separation.

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